

A Comprehensive Technical Guide to the Safe Handling of Propargyl Chloroformate

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Compound of Interest

Compound Name: *Propargyl chloroformate*

CAS No.: *35718-08-2*

Cat. No.: *B1587597*

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Section 1: Introduction and Hazard Profile

Propargyl chloroformate ($C_4H_3ClO_2$) is a highly reactive organic compound essential in modern synthetic chemistry.^[1] Its utility lies in the dual functionality of the propargyl group, which is valuable in "click chemistry" reactions, and the chloroformate moiety, an effective protecting group for amines and alcohols in multi-step syntheses, particularly peptide synthesis.^{[2][3]} However, the very reactivity that makes it a valuable reagent also renders it significantly hazardous. This guide provides a detailed framework for its safe handling, grounded in an understanding of its chemical properties and inherent risks.

Propargyl chloroformate is a colorless to pale yellow liquid with a pungent odor.^{[1][2]} It is classified as a flammable, corrosive, and toxic substance, demanding rigorous safety protocols.^[2] Its hazardous nature is multifaceted, stemming from its flammability, acute toxicity via multiple exposure routes, and high reactivity, particularly with water and other nucleophiles.^{[2][4][5]}

Property	Value	Significance for Handling
Molecular Formula	C ₄ H ₃ ClO ₂ [6]	-
Molecular Weight	118.52 g/mol [6]	-
Appearance	Colorless to pale yellow liquid with a pungent odor[1][2]	Visual and olfactory indicator of presence.
Boiling Point	118-122 °C[7][8]	Volatility contributes to inhalation risk.
Flash Point	30 °C (86 °F) - closed cup[7]	High Flammability Risk. Vapors can ignite at ambient temperatures.
Density	1.215 g/mL at 25 °C[7]	Vapors are heavier than air and can accumulate in low areas.[7]
Reactivity	Reacts with water, alcohols, amines, and strong bases.[2][9]	High Reactivity Risk. Incompatible with common lab reagents.

Section 2: The Chemistry of Hazard - Understanding Reactivity and Instability

A foundational understanding of the molecular basis for **propargyl chloroformate**'s hazards is critical for developing self-validating safety protocols. The primary risks are dictated by the electrophilic nature of the chloroformate's carbonyl carbon.[10]

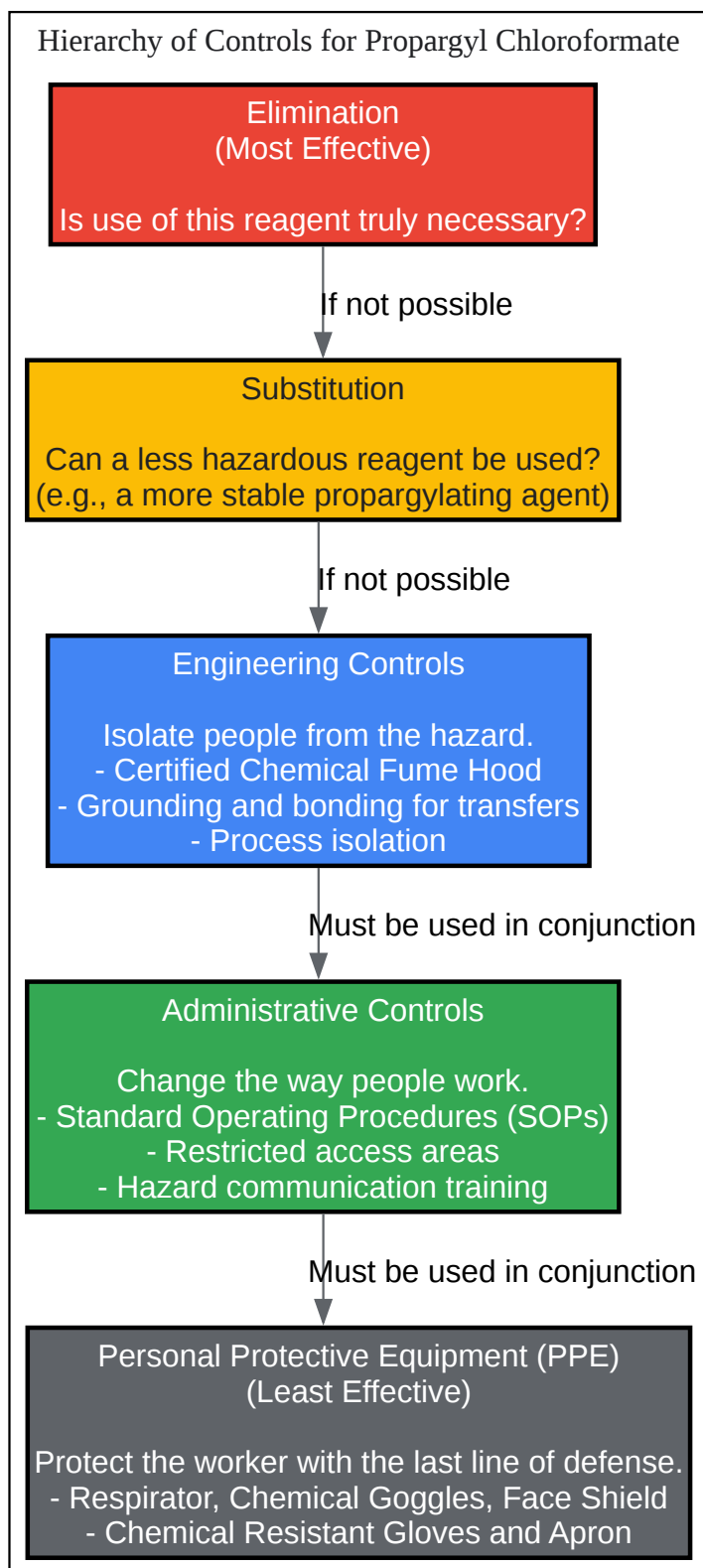
- **Nucleophilic Attack and Hydrolysis:** The electron-deficient carbonyl carbon is highly susceptible to attack by nucleophiles. This is the basis for its utility in protecting amines and alcohols.[10] However, this reactivity also poses a significant danger. When exposed to water, even atmospheric moisture, it reacts to liberate corrosive hydrochloric acid fumes.[2] This reaction is exothermic and can lead to pressure buildup in sealed containers.
- **Thermal Instability and Decomposition:** The compound is flammable, with a low flash point of 30°C, meaning its vapors can form an explosive mixture with air at typical laboratory

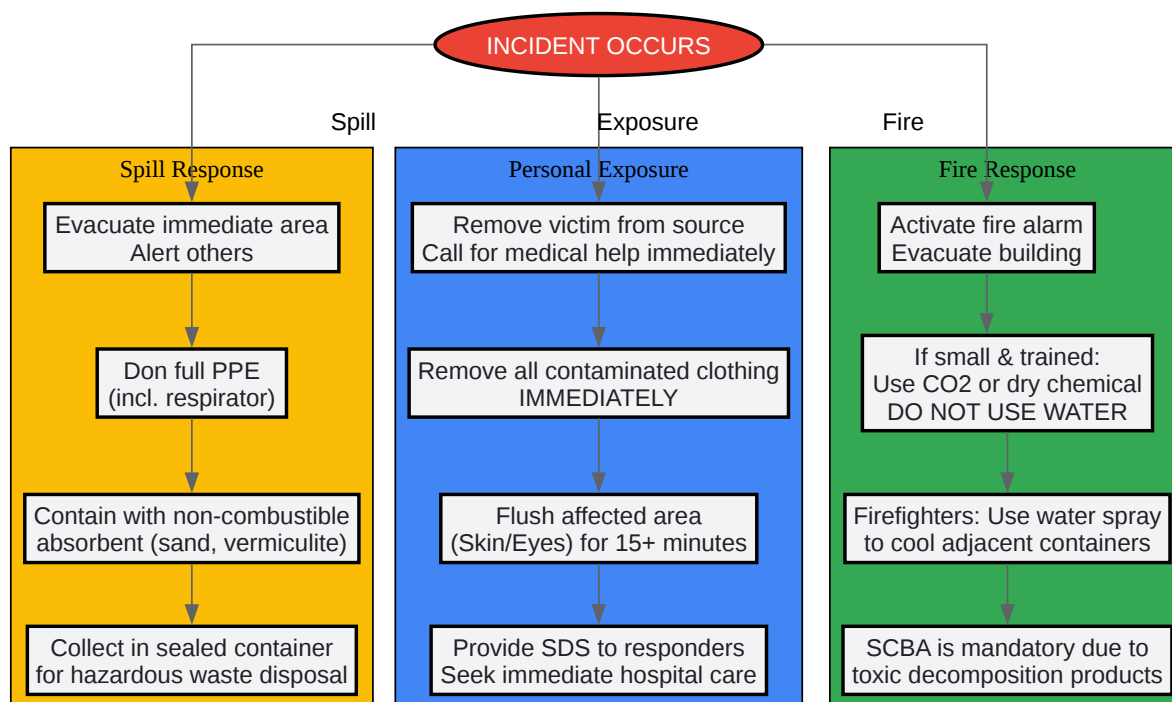
temperatures.[7] In the event of a fire, hazardous decomposition products, including carbon oxides and hydrogen chloride gas, are formed.[7]

- Toxicity Mechanism: **Propargyl chloroformate** is toxic if inhaled, swallowed, or absorbed through the skin.[4][5] Its corrosive nature causes severe skin burns and eye damage.[4][5] As a lachrymator, it is extremely destructive to the tissues of the mucous membranes and upper respiratory tract.[7]

Section 3: A Hierarchy of Controls for Managing Exposure

The most effective approach to mitigating the risks associated with **propargyl chloroformate** is to apply the hierarchy of controls. This framework prioritizes the most effective control measures down to the least effective.





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